

Technical Guide: 3'-p-Hydroxy Paclitaxel-d5 for Research Applications

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Compound of Interest

Compound Name: 3'-p-Hydroxy paclitaxel-d5

Cat. No.: B1152029

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This technical guide provides an in-depth overview of **3'-p-Hydroxy paclitaxel-d5**, a deuterated metabolite of the widely used chemotherapeutic agent, paclitaxel. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive information on suppliers, pricing, and relevant technical data. It also outlines a general experimental protocol for its application as an internal standard and visualizes the metabolic pathway of paclitaxel.

Introduction

3'-p-Hydroxy paclitaxel is one of the main metabolites of paclitaxel, formed primarily in the liver by the cytochrome P450 enzyme system, specifically CYP2C8 and CYP3A4.[1][2] The deuterated form, **3'-p-Hydroxy paclitaxel-d5**, serves as a crucial internal standard for pharmacokinetic and metabolic studies. Its use in analytical methods such as liquid chromatography-mass spectrometry (LC-MS) allows for precise quantification of the non-deuterated metabolite in biological samples.[3] The stable isotope label ensures that the internal standard co-elutes with the analyte of interest and exhibits similar ionization efficiency, leading to more accurate and reliable results.

Suppliers and Pricing

Several chemical suppliers offer **3'-p-Hydroxy paclitaxel-d5** for research purposes. Pricing is often not listed publicly and typically requires a quotation request. The following table summarizes the available information from various suppliers.

Supplier	Product Code/CAT NO.	Molecular Formula	Molecular Weight	Pack Size	Pricing
Aquigen Bio Sciences	AQ-P000017	C47H46D5N O15	874.9	MG, GM, KG	Request a Quotation
Santa Cruz Biotechnology	sc-219509	C47H46D5N O15	874.94	Not specified	Request a Quotation
LGC Standards	TRC-H948897	C47H46D5N O15	874.94	0.5 mg, 1 mg	Login for pricing
MedChemExpress (MCE)	HY-144149S	C47H46D5N O15	874.94	1 mg, 5 mg	Request a Quotation
Pharmaffiliates	PA STI 050530	C47H46D5N O15	874.94	Not specified	Enquire for pricing

Note: The availability and pricing are subject to change. It is recommended to contact the suppliers directly for the most current information.

Physicochemical Data

The following table summarizes the key physicochemical properties of **3'-p-Hydroxy paclitaxel-d5**.

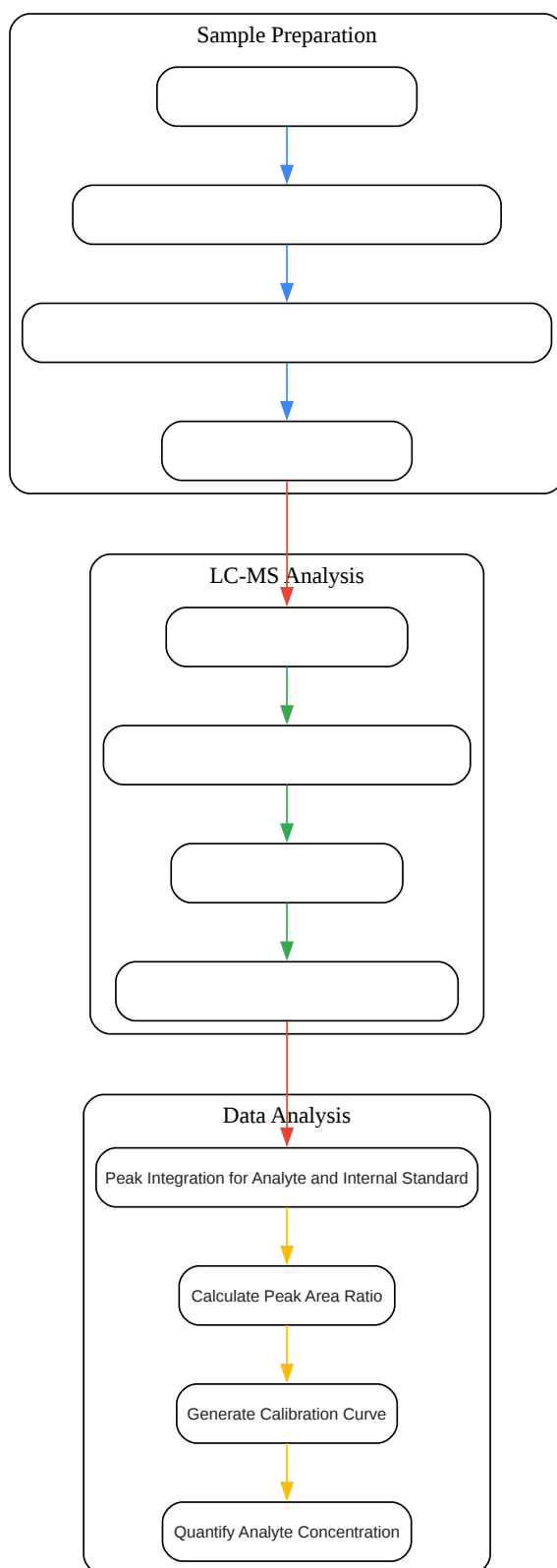
Property	Value	Source
Chemical Name	(2aR,4S,4aS,6R,9S,11S,12S,12aR,12bS)-9-(((2R,3R)-3-(Benzamido-2,3,4,5,6-d5)-2-hydroxy-3-(4-hydroxyphenyl)propanoyl)oxy)-12-(benzoyloxy)-4,11-dihydroxy-4a,8,13,13-tetramethyl-5-oxo-3,4,4a,5,6,9,10,11,12,12a-decahydro-1H-7,11-methanocyclodeca[4][5]benzo[1,2-b]oxete-6,12b(2aH)-diyl diacetate	Aquigen Bio Sciences[6]
Unlabelled CAS Number	132160-32-8	LGC Standards[4]
Molecular Formula	C47H46D5NO15	Multiple Sources[4][5][6][7][8]
Molecular Weight	~874.94 g/mol	Multiple Sources[4][5][6][9][8]
Typical Purity	High purity, often >98% (Requires Certificate of Analysis for lot-specific data)	General supplier information
Isotopic Enrichment	Typically >99% for deuterated positions (Requires Certificate of Analysis for lot-specific data)	General supplier information
Storage	Recommended storage conditions are typically provided on the Certificate of Analysis. Generally, it should be stored in a cool, dry place.	MedChemExpress[5]

Experimental Protocols

3'-p-Hydroxy paclitaxel-d5 is primarily used as an internal standard in LC-MS based bioanalytical methods for the quantification of 3'-p-Hydroxy paclitaxel in biological matrices like

plasma, serum, or tissue homogenates. Below is a general experimental workflow.

General Workflow for LC-MS Quantification using a Deuterated Internal Standard



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Caption: General workflow for quantitative analysis using a deuterated internal standard.

Detailed Methodologies:

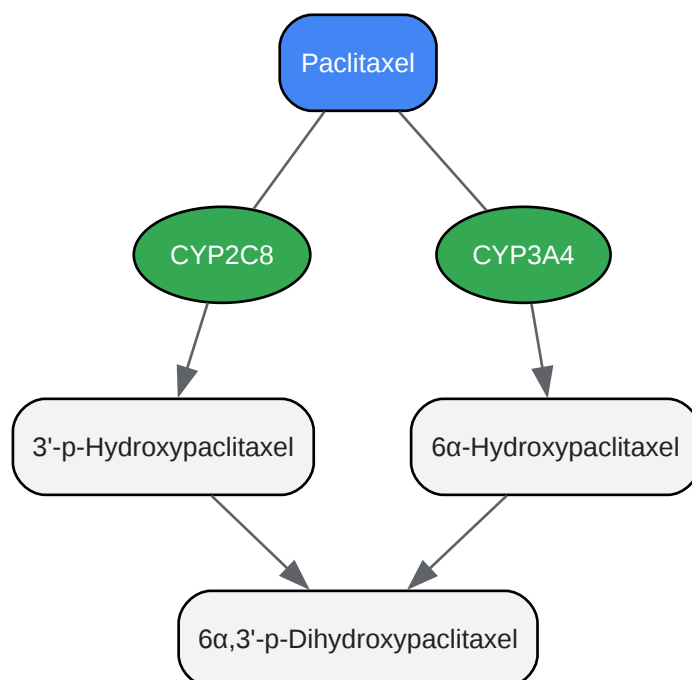
- Preparation of Standards and Samples:
 - Prepare a stock solution of **3'-p-Hydroxy paclitaxel-d5** in a suitable organic solvent (e.g., methanol or acetonitrile).
 - Prepare a series of calibration standards by spiking known concentrations of non-deuterated 3'-p-Hydroxy paclitaxel into the same biological matrix as the samples.
 - Add a fixed concentration of the **3'-p-Hydroxy paclitaxel-d5** internal standard solution to all calibration standards, quality control samples, and unknown samples.
- Sample Extraction:
 - Protein Precipitation: A common method for plasma samples. Add a cold organic solvent (e.g., acetonitrile) to the sample, vortex, and centrifuge to pellet the precipitated proteins.
 - Liquid-Liquid Extraction (LLE): Use an appropriate water-immiscible organic solvent to extract the analyte and internal standard from the aqueous biological matrix.
 - Solid-Phase Extraction (SPE): Utilize a cartridge with a specific sorbent to bind the analyte and internal standard, wash away interferences, and then elute the compounds of interest.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC): Employ a reverse-phase column (e.g., C18) with a gradient elution of mobile phases, typically consisting of water with an additive (e.g., formic acid or ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
 - Mass Spectrometry (MS): Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) for detection, monitoring specific precursor-to-product ion transitions for both 3'-p-Hydroxy paclitaxel and its deuterated internal standard.
- Data Analysis:
 - Integrate the chromatographic peak areas for the analyte and the internal standard.

- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling and Metabolic Pathways

Paclitaxel Metabolism

Paclitaxel is extensively metabolized in the liver by cytochrome P450 enzymes. The primary metabolic pathway involves hydroxylation to form active metabolites. The diagram below illustrates the formation of 3'-p-Hydroxy paclitaxel.



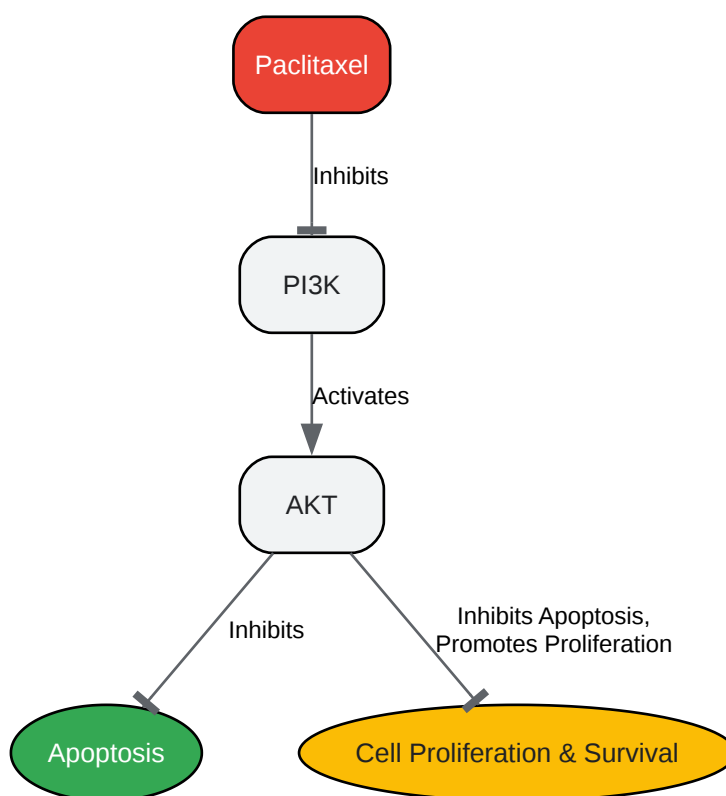
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Caption: Metabolic pathway of paclitaxel.

Paclitaxel's Mechanism of Action and Signaling Pathways

Paclitaxel exerts its anticancer effects by stabilizing microtubules, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.[1] This process can trigger various downstream signaling pathways. While the specific signaling of the 3'-p-Hydroxy metabolite is not well-documented, it is understood that the parent compound, paclitaxel, influences key cellular pathways such as PI3K/AKT.

The PI3K/AKT signaling pathway is a critical regulator of cell survival and proliferation. Paclitaxel has been shown to inhibit this pathway, thereby promoting apoptosis in cancer cells. [10]



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Caption: Paclitaxel's inhibitory effect on the PI3K/AKT signaling pathway.

In conclusion, **3'-p-Hydroxy paclitaxel-d5** is an essential tool for researchers studying the pharmacokinetics and metabolism of paclitaxel. Its use as an internal standard ensures the accuracy and reliability of quantitative bioanalytical methods. This guide provides a comprehensive overview of its suppliers, physicochemical properties, and a general protocol

for its application, along with insights into the metabolic and signaling pathways of its parent compound.

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